

Application Notes and Protocols for 3-Nitrobenzaldoxime in Materials Science

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Compound of Interest

Compound Name: 3-Nitrobenzaldoxime

Cat. No.: B1599414

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Introduction

3-Nitrobenzaldoxime is an organic compound with the chemical formula $C_7H_6N_2O_3$. While its direct applications in materials science are an emerging area of research, the presence of the oxime and nitro functional groups suggests its potential as a versatile building block for novel materials. The oxime group can act as a ligand for metal coordination and participate in polymerization reactions, while the nitro group can influence the electronic properties and reactivity of the resulting materials. These application notes provide an overview of the potential uses of **3-Nitrobenzaldoxime** in materials science, along with detailed protocols adapted from related compounds for its proposed applications.

Physicochemical Properties of 3-Nitrobenzaldoxime

A summary of the key physicochemical properties of **3-Nitrobenzaldoxime** is presented in the table below. This data is essential for designing and conducting experiments.

Property	Value
Molecular Formula	C ₇ H ₆ N ₂ O ₃
Molecular Weight	166.13 g/mol
Appearance	Pale yellow crystalline solid
Melting Point	123-125 °C
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and DMSO
CAS Number	3431-62-7

Proposed Applications in Materials Science

Based on the known reactivity of oximes and nitro-functionalized aromatic compounds, **3-Nitrobenzaldoxime** is proposed for the following applications in materials science:

- **Corrosion Inhibition:** Derivatives of 3-nitrobenzaldehyde have demonstrated significant efficacy as corrosion inhibitors for mild steel in acidic environments. The nitrogen and oxygen atoms in the oxime group of **3-Nitrobenzaldoxime** can coordinate with metal surfaces, forming a protective layer that inhibits corrosion.
- **Synthesis of Coordination Polymers and Metal-Organic Frameworks (MOFs):** The oxime group can act as a ligand, coordinating with metal ions to form coordination polymers or MOFs. The nitro group can introduce functionality to the pores of MOFs, potentially enhancing their catalytic or adsorptive properties.
- **Development of Novel Polymers:** The oxime functional group can participate in "click chemistry" reactions, enabling the synthesis of novel polymers with tailored properties. The presence of the nitro group can enhance the thermal stability and modify the electronic properties of the resulting polymers.
- **Precursor for Nanoparticle Synthesis:** Aromatic nitro compounds have been used in the synthesis of metal oxide nanoparticles. **3-Nitrobenzaldoxime** could potentially be used as a capping or reducing agent in the synthesis of nanoparticles with specific morphologies and properties.

Application Note 1: 3-Nitrobenzaldoxime as a Corrosion Inhibitor

Derivatives of 3-nitrobenzaldehyde, such as (3-nitrobenzaldehyde)-4-phenylthiosemicarbazone, have shown excellent performance as corrosion inhibitors for mild steel in acidic media.[1][2] It is proposed that **3-Nitrobenzaldoxime** can also exhibit similar inhibitory effects due to the presence of heteroatoms (N, O) that can adsorb onto the metal surface.

Quantitative Data: Corrosion Inhibition Efficiency

The following table summarizes the corrosion inhibition efficiency of a related compound, (3-nitrobenzaldehyde)-4-phenylthiosemicarbazone (3N-4P), on mild steel in 1 M HCl, as determined by weight loss measurements.[1] This data provides a benchmark for the potential performance of **3-Nitrobenzaldoxime**.

Inhibitor Concentration (mM)	Corrosion Rate (mg cm ⁻² h ⁻¹)	Inhibition Efficiency (%)
0 (Blank)	1.12	-
1	0.35	68.7
2	0.24	78.6
3	0.18	83.9
4	0.13	88.4
5	0.09	92.0

Experimental Protocol: Weight Loss Method for Corrosion Inhibition Studies

This protocol is adapted from studies on related nitrobenzaldehyde derivatives.[1][3]

Materials:

- Mild steel coupons (e.g., composition: C: 0.210%, Si: 0.380%, Al: 0.010%, Mn: 0.050%, S: 0.050%, P: 0.090%, and the remainder Fe)
- 1 M Hydrochloric acid (HCl) solution
- **3-Nitrobenzaldoxime**
- Acetone
- Distilled water
- Analytical balance
- Water bath/thermostat
- Desiccator

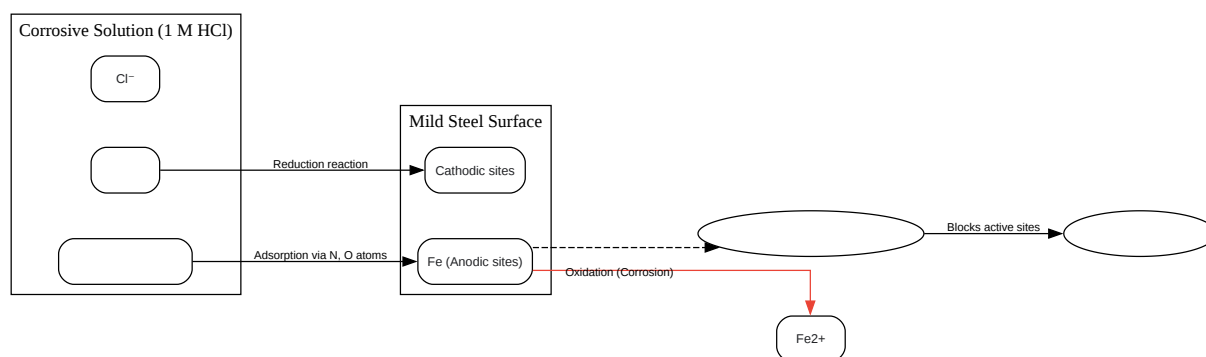
Procedure:

- Coupon Preparation: Mechanically polish the mild steel coupons with a series of emery papers of decreasing grit size, wash them thoroughly with distilled water, degrease with acetone, and dry in a desiccator.
- Inhibitor Solution Preparation: Prepare a stock solution of **3-Nitrobenzaldoxime** in a suitable solvent (e.g., ethanol). Prepare different concentrations of the inhibitor in 1 M HCl by diluting the stock solution.
- Weight Loss Measurement:
 - Weigh the prepared mild steel coupons accurately using an analytical balance.
 - Immerse the coupons in beakers containing 100 mL of 1 M HCl with and without various concentrations of **3-Nitrobenzaldoxime**.
 - Place the beakers in a water bath maintained at a constant temperature (e.g., 303 K) for a specified immersion period (e.g., 10 hours).

- After the immersion period, remove the coupons, wash them with distilled water, scrub with a brush to remove corrosion products, rinse with acetone, and dry.
- Reweigh the coupons to determine the weight loss.
- Calculation of Corrosion Rate and Inhibition Efficiency:
 - Calculate the corrosion rate (CR) using the formula: $CR = (\text{Weight Loss}) / (\text{Surface Area} \times \text{Immersion Time})$
 - Calculate the inhibition efficiency (IE%) using the formula: $IE\% = [(\text{CR}_{\text{blank}} - \text{CR}_{\text{inhibitor}}) / \text{CR}_{\text{blank}}] \times 100$ where CR_{blank} is the corrosion rate in the absence of the inhibitor and $\text{CR}_{\text{inhibitor}}$ is the corrosion rate in the presence of the inhibitor.

Logical Workflow for Corrosion Inhibition

The following diagram illustrates the proposed mechanism of corrosion inhibition by **3-Nitrobenzaldoxime**.



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Caption: Proposed mechanism of corrosion inhibition by **3-Nitrobenzaldoxime** on a mild steel surface.

Application Note 2: Synthesis of Coordination Polymers

The oxime group of **3-Nitrobenzaldoxime** can act as a bidentate or monodentate ligand to coordinate with various metal ions, leading to the formation of coordination polymers. The synthesis typically involves the reaction of a metal salt with the ligand in a suitable solvent under solvothermal conditions.

Experimental Protocol: Proposed Synthesis of a 1D Coordination Polymer with 3-Nitrobenzaldoxime

This protocol is a general guideline adapted from the synthesis of other coordination polymers involving oxime-containing ligands.

Materials:

- **3-Nitrobenzaldoxime**
- A metal salt (e.g., Zinc(II) acetate dihydrate, Copper(II) nitrate trihydrate)
- Solvent (e.g., N,N-Dimethylformamide (DMF), Ethanol)
- Teflon-lined stainless steel autoclave

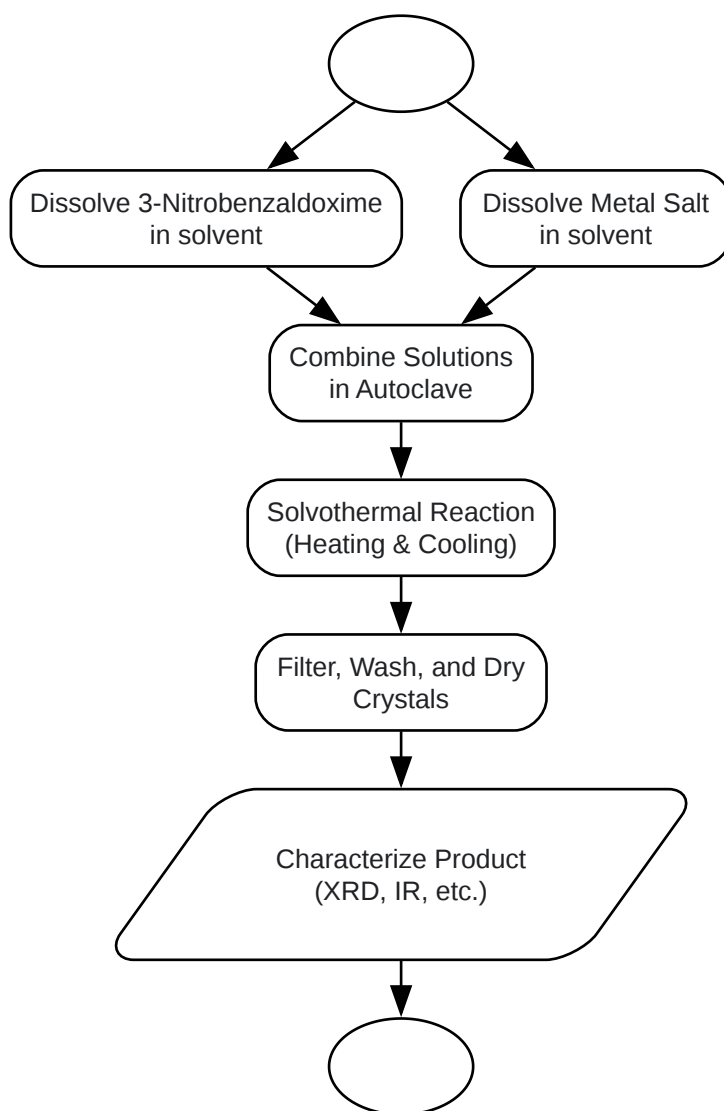
Procedure:

- In a small glass vial, dissolve **3-Nitrobenzaldoxime** (e.g., 0.1 mmol) in the chosen solvent (e.g., 5 mL of DMF).
- In a separate vial, dissolve the metal salt (e.g., 0.05 mmol of Zinc(II) acetate dihydrate) in the same solvent (e.g., 5 mL of DMF).
- Combine the two solutions in the Teflon liner of the autoclave.

- Seal the autoclave and place it in a programmable oven.
- Heat the autoclave to a specific temperature (e.g., 100-150 °C) for a certain period (e.g., 24-72 hours).
- Allow the autoclave to cool slowly to room temperature.
- Collect the resulting crystals by filtration, wash with the solvent, and dry in air.
- Characterize the product using techniques such as single-crystal X-ray diffraction, powder X-ray diffraction, and infrared spectroscopy.

Workflow for Coordination Polymer Synthesis

The following diagram outlines the general workflow for the synthesis and characterization of a coordination polymer using **3-Nitrobenzaldoxime**.



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Caption: General workflow for the solvothermal synthesis of coordination polymers.

Application Note 3: Development of Novel Polymers via Oxime Click Chemistry

"Oxime click chemistry" is a highly efficient and versatile method for polymer synthesis and modification. The reaction between an aldehyde or ketone and a hydroxylamine derivative forms a stable oxime linkage. **3-Nitrobenzaloxime**, containing an oxime group, can be further functionalized or used in reactions that leverage the dynamic nature of the oxime bond. For instance, the oxime could be part of a monomer that is then polymerized.

Experimental Protocol: Proposed Synthesis of a Polymer using a 3-Nitrobenzaldoxime-containing Monomer

This protocol outlines a hypothetical two-step process to create a polymer incorporating the **3-nitrobenzaldoxime** moiety.

Step 1: Synthesis of a Polymerizable Monomer

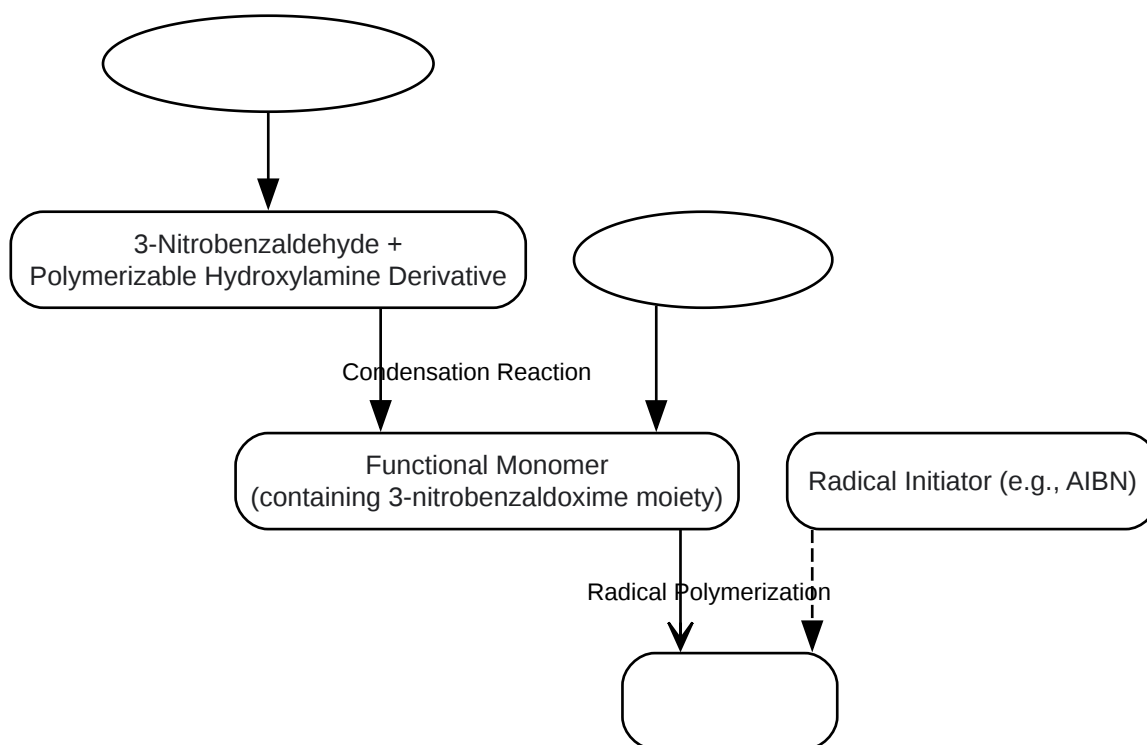
- **Functionalization of 3-Nitrobenzaldehyde:** React 3-nitrobenzaldehyde with a compound containing a polymerizable group (e.g., a vinyl group) and a hydroxylamine moiety. For example, reacting 3-nitrobenzaldehyde with O-(4-vinylbenzyl)hydroxylamine would yield a monomer with a vinyl group.
- **Purification:** Purify the resulting monomer using column chromatography.

Step 2: Polymerization

- **Reaction Setup:** In a Schlenk flask, dissolve the synthesized monomer and a radical initiator (e.g., AIBN) in an appropriate solvent (e.g., THF).
- **Degassing:** Subject the solution to several freeze-pump-thaw cycles to remove oxygen.
- **Polymerization:** Heat the reaction mixture at a specific temperature (e.g., 60-80 °C) for a defined period (e.g., 12-24 hours).
- **Isolation:** Precipitate the polymer by pouring the reaction mixture into a non-solvent (e.g., methanol).
- **Purification and Drying:** Filter the polymer, wash it with the non-solvent, and dry it under vacuum.

Signaling Pathway for Polymer Synthesis

The following diagram illustrates the logical steps for creating a polymer incorporating the **3-nitrobenzaldoxime** structure.



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Caption: Logical pathway for the synthesis of a novel polymer using a **3-Nitrobenzaldehyde**-based monomer.

Disclaimer

The application notes and protocols provided herein are for research and development purposes only. The information regarding the use of **3-Nitrobenzaldehyde** in materials science is based on the chemical properties of the molecule and its structural similarity to other compounds with known applications. Researchers should conduct their own safety assessments and optimization studies before implementing these protocols.

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